

Application Note: Determination of Spiculisporic Acid Molecular Weight by Mass Spectrometry

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Compound of Interest

Compound Name: *Spiculisporic acid*

Cat. No.: *B7765549*

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Introduction

Spiculisporic acid is a bioactive secondary metabolite produced by various fungi, notably from the genera *Penicillium* and *Talaromyces*.^[1] It is characterized as a dicarboxylic acid containing a γ -lactone ring and a long aliphatic chain.^[2] The unique chemical structure of **spiculisporic acid** contributes to its surfactant and antimicrobial properties, making it a compound of interest for various applications, including in the pharmaceutical and cosmetic industries. Accurate determination of its molecular weight is a fundamental step in its characterization and is crucial for confirming its identity and purity in drug development and quality control processes. This application note provides a detailed protocol for the determination of the molecular weight of **spiculisporic acid** using Liquid Chromatography-Mass Spectrometry (LC-MS).

Principle

Mass spectrometry is a powerful analytical technique used to measure the mass-to-charge ratio (m/z) of ionized molecules. For the analysis of organic acids like **spiculisporic acid**, Electrospray Ionization (ESI) is a commonly employed soft ionization technique that allows for the ionization of the analyte directly from a liquid phase with minimal fragmentation.^[3] In negative ion mode, **spiculisporic acid** readily loses a proton to form the deprotonated molecule $[M-H]^-$. By accurately measuring the m/z of this ion, the molecular weight of the neutral molecule can be determined with high precision.

Materials and Methods

Reagents and Materials

- **Spiculisporic acid** standard (purity $\geq 95\%$)
- LC-MS grade methanol
- LC-MS grade water
- LC-MS grade formic acid
- 0.22 μm syringe filters

Instrumentation

- High-Performance Liquid Chromatography (HPLC) system
- Mass spectrometer equipped with an Electrospray Ionization (ESI) source (e.g., a single quadrupole or a high-resolution mass spectrometer like a Q-TOF or Orbitrap)

Sample Preparation

- Prepare a stock solution of **spiculisporic acid** at a concentration of 1 mg/mL in methanol.
- From the stock solution, prepare a working solution of 10 $\mu\text{g/mL}$ by diluting with a 50:50 (v/v) mixture of methanol and water.
- Filter the working solution through a 0.22 μm syringe filter prior to injection into the LC-MS system.

LC-MS Parameters

Liquid Chromatography (LC) Conditions:

- Column: A reversed-phase C18 column is suitable for separating **spiculisporic acid** from potential impurities.
- Mobile Phase A: Water with 0.1% formic acid
- Mobile Phase B: Methanol with 0.1% formic acid

- Gradient: A gradient elution can be optimized, for example, starting with 50% B and increasing to 95% B over 10 minutes.
- Flow Rate: 0.5 mL/min
- Injection Volume: 5 μ L

Mass Spectrometry (MS) Conditions:

- Ionization Mode: Electrospray Ionization (ESI), Negative
- Capillary Voltage: 3.5 kV
- Cone Voltage: 30 V
- Source Temperature: 120 $^{\circ}$ C
- Desolvation Temperature: 350 $^{\circ}$ C
- Desolvation Gas Flow: 600 L/hr
- Scan Range: m/z 100 - 500

Results and Discussion

The mass spectrum of **spiculisporic acid** obtained in negative ESI mode is expected to show a prominent peak corresponding to the deprotonated molecule $[M-H]^{-}$. The theoretical monoisotopic mass of **spiculisporic acid** ($C_{17}H_{28}O_6$) is 328.1886 Da.[4][5] Therefore, the expected m/z value for the $[M-H]^{-}$ ion is approximately 327.1813. Experimental data from LC-MS analysis has confirmed the detection of the $[M-H]^{-}$ precursor ion at an m/z of 327.1813.[4]

The table below summarizes the expected and observed m/z values for **spiculisporic acid** and its different forms.

Compound Name	Molecular Formula	Theoretical Monoisotopic Mass (Da)	Observed Ion	Observed m/z
Spiculisporic Acid	C ₁₇ H ₂₈ O ₆	328.1886[4][5]	[M-H] ⁻	327.1813[4]
Spiculisporic Acid G	C ₁₆ H ₂₆ O ₆	314.1729[6]	[M-H] ⁻	313.1651
Spiculisporic Acid E	C ₁₉ H ₃₀ O ₈	386.1941[7]	[M-H] ⁻	385.1863

The high resolution and accuracy of modern mass spectrometers allow for the confident identification of **spiculisporic acid** based on its exact mass. In positive ion mode, adducts such as [M+H]⁺, [M+Na]⁺, or [M+NH₄]⁺ may also be observed, providing further confirmation of the molecular weight.

Conclusion

This application note outlines a straightforward and reliable LC-MS method for the determination of the molecular weight of **spiculisporic acid**. The use of electrospray ionization in negative mode provides a clear and easily interpretable mass spectrum dominated by the deprotonated molecular ion. This method is suitable for routine analysis in research, development, and quality control settings to confirm the identity and purity of **spiculisporic acid**.

Diagrams



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Caption: Experimental workflow for **spiculisporic acid** molecular weight determination by LC-MS.

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